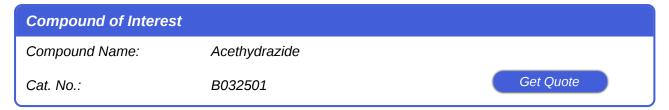


# An In-Depth Technical Guide to the Safety, Handling, and Toxicity of Acethydrazide

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicological profile of **Acethydrazide** (CAS No. 1068-57-1). The information is compiled from safety data sheets, toxicological databases, and scientific literature to serve as a critical resource for professionals working with this compound.

# **Chemical and Physical Properties**

**Acethydrazide**, also known as acetylhydrazine, is a carbohydrazide that is a metabolite of the anti-tuberculosis drug Isoniazid.[1][2] It is primarily used as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.[1][3] It appears as a white to off-white crystalline solid or powder.[1]

Table 1: Physical and Chemical Properties of Acethydrazide



Property	Value	Source(s)
CAS Number	1068-57-1	[1][4]
Molecular Formula	C2H6N2O	[1][5]
Molecular Weight	74.08 g/mol	[2][5]
Appearance	White solid/moist crystals	[1][6][7]
Melting Point	57 - 68 °C	[4][7][8]
Boiling Point	129 °C @ 18 mmHg	[4][7]
Flash Point	> 110 °C (> 230 °F)	[4][8]
Solubility	Very soluble in water	[1][6]
Vapor Pressure	0.03 mmHg @ 25 °C	[6]

## Safety and Handling

**Acethydrazide** is classified as a hazardous chemical and requires strict safety protocols during handling and storage.[4]

### **GHS Hazard Classification**

The compound is categorized under several hazard classes according to the Globally Harmonized System (GHS).[9]

Table 2: GHS Classification for Acethydrazide



Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Oral	3	H301: Toxic if swallowed	Danger
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Danger
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	Danger
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects	Danger
Carcinogenicity	2	H351: Suspected of causing cancer	Danger

Sources:[1][2][4][8][9]

# Exposure Controls and Personal Protective Equipment (PPE)

To minimize exposure, all work with **Acethydrazide** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4][10] An eyewash station and safety shower must be readily accessible.[10]

- Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][6]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or protective suit are required to prevent skin contact.[4][10]
- Respiratory Protection: If a fume hood is not available or if dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][10]
- Hygiene Measures: Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke in the laboratory.[9] Contaminated clothing should be removed and washed before reuse.[6][9]

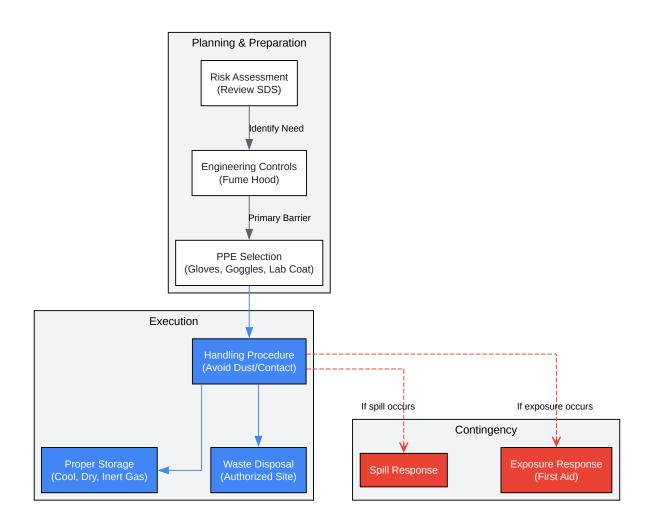


### Safe Handling and Storage

- Handling: Obtain special instructions before use and do not handle until all safety
  precautions have been read and understood.[9] Minimize dust generation and accumulation.
  [6] Avoid contact with eyes, skin, and clothing, and prevent ingestion and inhalation.[6]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[1][6][10]

  Acethydrazide is hygroscopic and may be air-sensitive; storage under an inert atmosphere, such as nitrogen, is recommended.[4][10] The product should be stored locked up and away from incompatible materials like strong oxidizing agents and strong bases.[7][9][10]





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Caption: Logical workflow for the safe handling of **Acethydrazide**.

## **Accidental Release and First Aid Measures**



- Spill: Evacuate personnel to safe areas.[4] Clean up spills immediately using appropriate protective equipment.[6] Avoid dust formation.[4] Sweep up the material and place it into a suitable, labeled container for disposal.[4][6]
- First Aid:
  - Ingestion: Do NOT induce vomiting.[4] If the person is conscious, rinse their mouth and drink 2-4 cupfuls of milk or water. Call a physician or poison control center immediately.[4]
     [6]
  - Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[6]
  - Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Get medical aid if irritation develops or persists.[6]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes,
     occasionally lifting the upper and lower eyelids. Get medical aid immediately.

### **Toxicology and Metabolism**

**Acethydrazide** is poisonous by ingestion, subcutaneous, and intraperitoneal routes.[1] Chronic exposure may lead to significant health risks, including potential organ damage and cancer.[1] [9]

## **Acute Toxicity**

Quantitative acute toxicity data is available from studies on various animal species.

Table 3: Acute Toxicity Data for Acethydrazide



Test Type	Route of Exposure	Species	Dose/Durati on	Toxic Effects	Source(s)
LD50	Intraperitonea I	Mouse	153 mg/kg	Convulsions or effect on seizure threshold	[1]
LDLo	Subcutaneou s	Rabbit	116 mg/kg	Hypoglycemi a	[1]
LD50	Oral	Wild Bird	42.2 mg/kg	Not specified	[7][11][12]

#### **Health Effects**

- Irritation: Causes skin irritation (redness, itching) and serious eye irritation.[1][6][13] Inhalation may cause respiratory tract irritation, while ingestion can lead to gastrointestinal irritation with nausea, vomiting, and diarrhea.[1][6]
- Systemic Effects: Exposure can cause hemolysis (destruction of red blood cells) and liver damage.[1]
- Metabolite-Induced Hepatotoxicity: As a metabolite of isoniazid, the metabolic activation of
  acethydrazide is considered a critical factor in isoniazid-induced hepatotoxicity.[14] Studies
  show that metabolites can cause covalent binding to liver proteins and reduce intracellular
  glutathione (GSH) content, leading to cellular damage.[14]

### **Genotoxicity and Carcinogenicity**

**Acethydrazide** is suspected of causing genetic defects and is classified as a suspected human carcinogen (GHS Category 2).[1][4][9] Mutation data has been reported.[1] While there is no conclusive classification from IARC or the EPA, it should be handled with appropriate precautions due to these suspected long-term effects.[1]

### **Metabolism and Mechanism of Toxicity**

The toxicity of **Acethydrazide** is closely linked to its metabolism. It is formed from the antituberculosis drug isoniazid via acetylation.[1] The mechanism of toxicity involves further



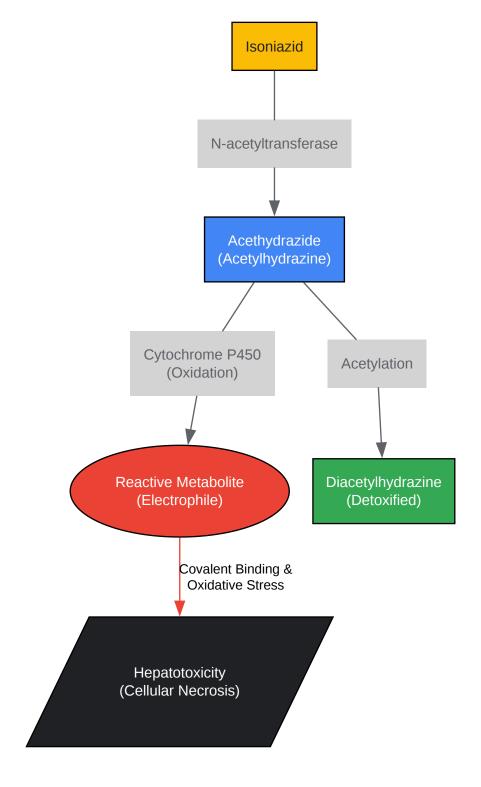




metabolic activation.

- Formation: Isoniazid is metabolized in the liver by N-acetyltransferase to form
   Acethydrazide.[14]
- Activation: Cytochrome P450 enzymes in the liver oxidize Acethydrazide into a highly reactive electrophilic intermediate.
- Cellular Damage: This reactive metabolite can covalently bind to cellular macromolecules, such as proteins, leading to cellular dysfunction and necrosis, which manifests as hepatotoxicity.[14] This process can also deplete cellular antioxidant defenses like glutathione.[14]
- Detoxification: Acethydrazide can also be further acetylated to form diacetylhydrazine, a
  more stable and less toxic compound that can be excreted.[14]





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Caption: Metabolic activation pathway of Acethydrazide leading to hepatotoxicity.



# **Experimental Protocols for Toxicological Assessment**

The following sections outline representative methodologies for assessing the toxicity of **Acethydrazide**, based on established guidelines and practices.

# Protocol: Acute Oral Toxicity - Limit Test (Adapted from OECD 420)

- Objective: To determine the acute oral toxicity of a substance and identify potential health hazards from short-term exposure.[15]
- Principle: A limit test is performed to determine if a substance causes mortality at a high dose level. If no mortality is observed, the LD50 is considered to be greater than that dose.[15]
- Methodology:
  - Animal Model: Use a single sex (typically female rats) of a standard laboratory strain.[15]
  - Dosing: Administer a single dose of 2000 mg/kg body weight (or a maximum of 5 g/kg) of
     Acethydrazide via oral gavage to a group of 3-5 fasted animals.[15][16] A vehicle control
     group is also used.
  - Observation: Observe animals for mortality, clinical signs of toxicity (changes in skin, fur, eyes, respiration, behavior), and body weight changes for up to 14 days.[15][16]
  - Endpoint: If no compound-related mortality is observed, no further testing at higher doses is needed, and the substance is classified according to GHS criteria.[16] If mortality occurs, further testing with lower dose groups may be initiated.[15]
  - Necropsy: Perform a gross necropsy on all animals at the end of the study.

# Protocol: Acute Dermal Irritation/Corrosion (Adapted from OECD 404)

Objective: To assess the potential of a substance to cause skin irritation or corrosion.[17]



#### · Methodology:

- Animal Model: Typically, albino rabbits are used.
- Application: Apply 0.5 g of solid **Acethydrazide**, moistened with a small amount of water, to a small area (~6 cm²) of shaved skin on one animal. Cover the application site with a gauze patch.[17]
- Exposure: After a 4-hour exposure period, remove the patch and wash the treated area to remove any residual test substance.
- Observation: Score the test site for erythema (redness) and edema (swelling) at 1, 24, 48,
   and 72 hours after patch removal.[17]
- Classification: The substance is classified based on the severity and reversibility of the observed skin reactions.

### **Protocol: In Vitro Genotoxicity - Comet Assay**

- Objective: To detect DNA damage (strand breaks) in individual cells caused by a genotoxic agent.
- Methodology:
  - Cell Culture: Treat a relevant human cell line (e.g., lymphocytes or HepG2) with various concentrations of **Acethydrazide** for a short period (e.g., 2-4 hours). Include positive (e.g., H<sub>2</sub>O<sub>2</sub>) and vehicle (e.g., DMSO) controls.[16]
  - Cell Embedding: Mix treated cells with low melting point agarose and layer them onto a pre-coated microscope slide.[16]
  - Lysis: Immerse the slides in a lysis solution to remove cell membranes and proteins, leaving behind the DNA as nucleoids.
  - Electrophoresis: Place the slides in an alkaline electrophoresis buffer to unwind the DNA and separate fragments. DNA with strand breaks will migrate out of the nucleoid, forming a "comet tail."

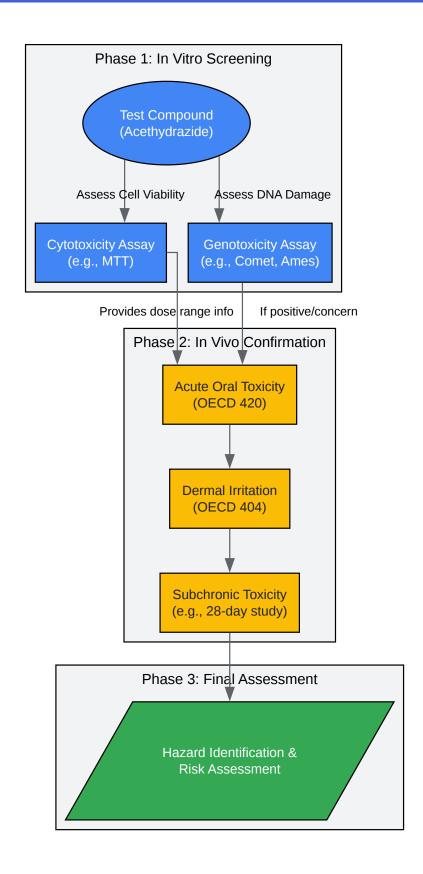
## Foundational & Exploratory





 Visualization & Analysis: Stain the DNA with a fluorescent dye and visualize using a fluorescence microscope. Quantify the extent of DNA damage by measuring the length and intensity of the comet tail using imaging software.





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Caption: A general workflow for toxicological screening of a chemical compound.



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